

# In-Depth Technical Guide to the Structure Elucidation of N-Acetylene Urea-d4

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## Compound of Interest

Compound Name: N-Acetylene Urea-d4

Cat. No.: B563356

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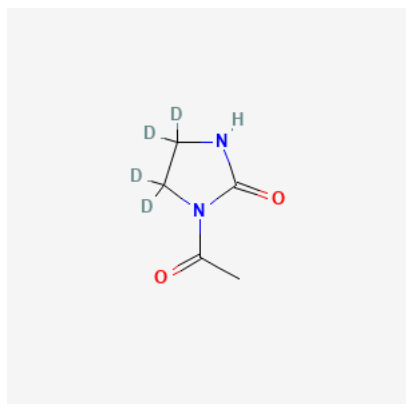
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structural elucidation of **N-Acetylene Urea-d4** (1-acetyl-4,4,5,5-tetradeuterioimidazolidin-2-one). This deuterated analog of N-Acetylene Urea is a valuable internal standard in quantitative analyses using nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).

## Molecular Structure and Properties

**N-Acetylene Urea-d4** possesses a five-membered imidazolidinone ring, with an acetyl group attached to one of the nitrogen atoms. The key feature of this isotopologue is the substitution of four hydrogen atoms with deuterium on the ethylene bridge of the ring.

Chemical Structure:



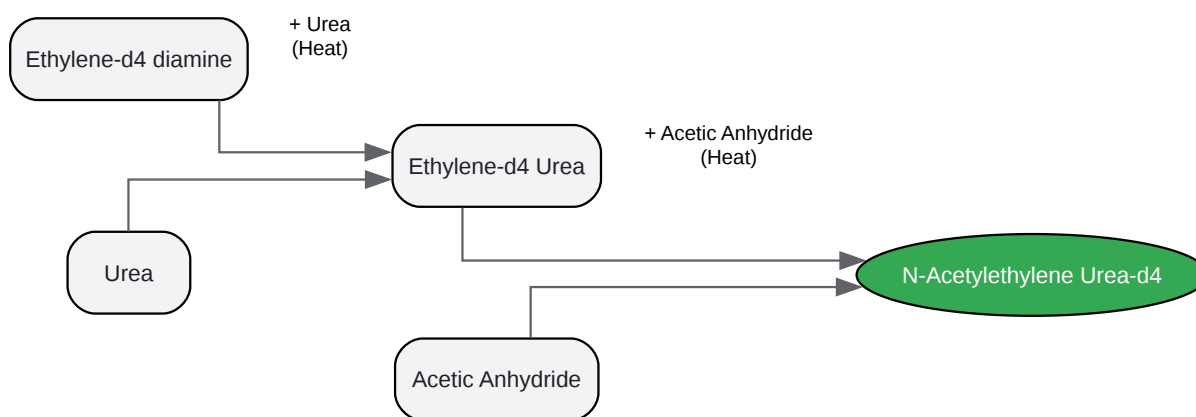
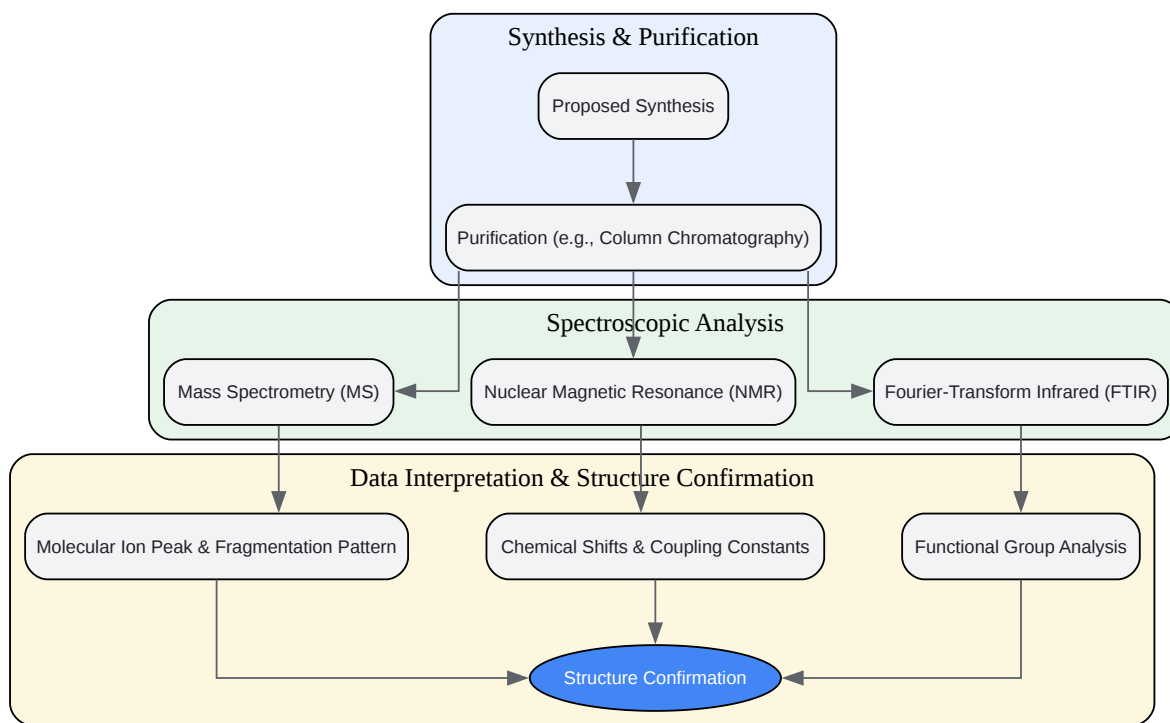
**Figure 1.** Chemical structure of **N-Acetyllethylene Urea-d4**.

Table 1: Physicochemical Properties of **N-Acetyllethylene Urea-d4**

Property	Value	Source
IUPAC Name	1-acetyl-4,4,5,5-tetradeuterioimidazolidin-2-one	[1]
CAS Number	1189701-94-7	[1]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> D <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	132.15 g/mol	[1]
Canonical SMILES	CC(=O)N1C([2H])([2H])C([2H])([2H])N(C1=O)	[1]
InChI Key	JJWACYUTERPMBM-RRVWJQJTSA-N	[1]

## Logical Workflow for Structure Elucidation

The structural confirmation of **N-Acetyllethylene Urea-d4** follows a systematic analytical workflow, integrating data from various spectroscopic techniques. This process ensures the accurate determination of the molecular structure, including the verification of isotopic labeling.



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## References

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